

An In-depth Technical Guide to the Physical Properties of Ethyl 3-ethoxyacrylate

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Compound of Interest

Compound Name: Ethyl 3-ethoxyacrylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Ethyl 3-ethoxyacrylate**, a key intermediate in various organic syntheses.^{[1][2]} The information herein is curated to support laboratory research, chemical process development, and quality control efforts.

Chemical Identity

- Systematic Name: Ethyl 3-ethoxyprop-2-enoate^[3]
- Synonyms: Ethyl 3-ethoxy-2-propenoate, Ethyl beta-ethoxyacrylate^{[3][4][5]}
- CAS Number: 1001-26-9^{[1][3][4][5][6][7]}
- Molecular Formula: C₇H₁₂O₃^{[1][2][3][7][8]}
- Molecular Weight: 144.17 g/mol ^{[1][2][3][4]}
- Chemical Structure:
 - Linear Formula: CH₃CH₂OCH=CHCOOCH₂CH₃^{[4][5]}
 - SMILES: CCO\C=C\C(=O)OCC^[4]

◦ InChI Key: ITQFPVUDTFABDH-AATRIKPKSA-N[4][5][7]

Tabulated Physical Properties

The quantitative physical properties of **Ethyl 3-ethoxyacrylate** are summarized in the table below for ease of reference and comparison. These values are critical for designing experimental setups, performing reaction stoichiometry, and ensuring safe handling and storage.

Property	Value	Units	Conditions
Appearance	Clear Liquid	-	Ambient
Melting Point	-34	°C	-
Boiling Point	195-196	°C	at 760 mmHg (lit.)
Density	0.998	g/mL	at 25 °C (lit.)
Refractive Index (nD)	1.446	-	at 20 °C (lit.)
Flash Point	76	°C	Closed Cup
Vapor Pressure	0.418	mmHg	at 25 °C
Water Solubility	Soluble	-	-
Storage Temperature	2-8	°C	-

[Data sourced from references 1, 2, 3, 6, 8]

Experimental Protocols for Property Determination

While the specific experimental reports for **Ethyl 3-ethoxyacrylate** are not detailed in the provided literature, the following are standard, validated methodologies for determining the key physical properties listed above. These protocols are widely accepted in the fields of chemistry and pharmacology.

3.1. Determination of Boiling Point

The boiling point is determined by distillation.

- Apparatus: A standard distillation setup is used, including a round-bottom flask, a heating mantle, a distillation head with a thermometer, a condenser, and a receiving flask.
- Procedure:
 - A sample of **Ethyl 3-ethoxyacrylate** is placed in the round-bottom flask with boiling chips.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation head.
 - The sample is heated gently.
 - The temperature is recorded when the liquid is boiling and a stable ring of condensate is observed on the thermometer bulb. This temperature is the boiling point at the recorded atmospheric pressure.

3.2. Determination of Density

A pycnometer (specific gravity bottle) is used for the precise measurement of density.

- Apparatus: A pycnometer of a known volume, a balance accurate to ± 0.0001 g, and a constant temperature water bath.
- Procedure:
 - The empty pycnometer is cleaned, dried, and weighed.
 - It is then filled with the sample liquid and placed in a constant temperature bath (e.g., 25 °C) until it reaches thermal equilibrium.
 - The pycnometer is removed, carefully dried on the outside, and weighed again.
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

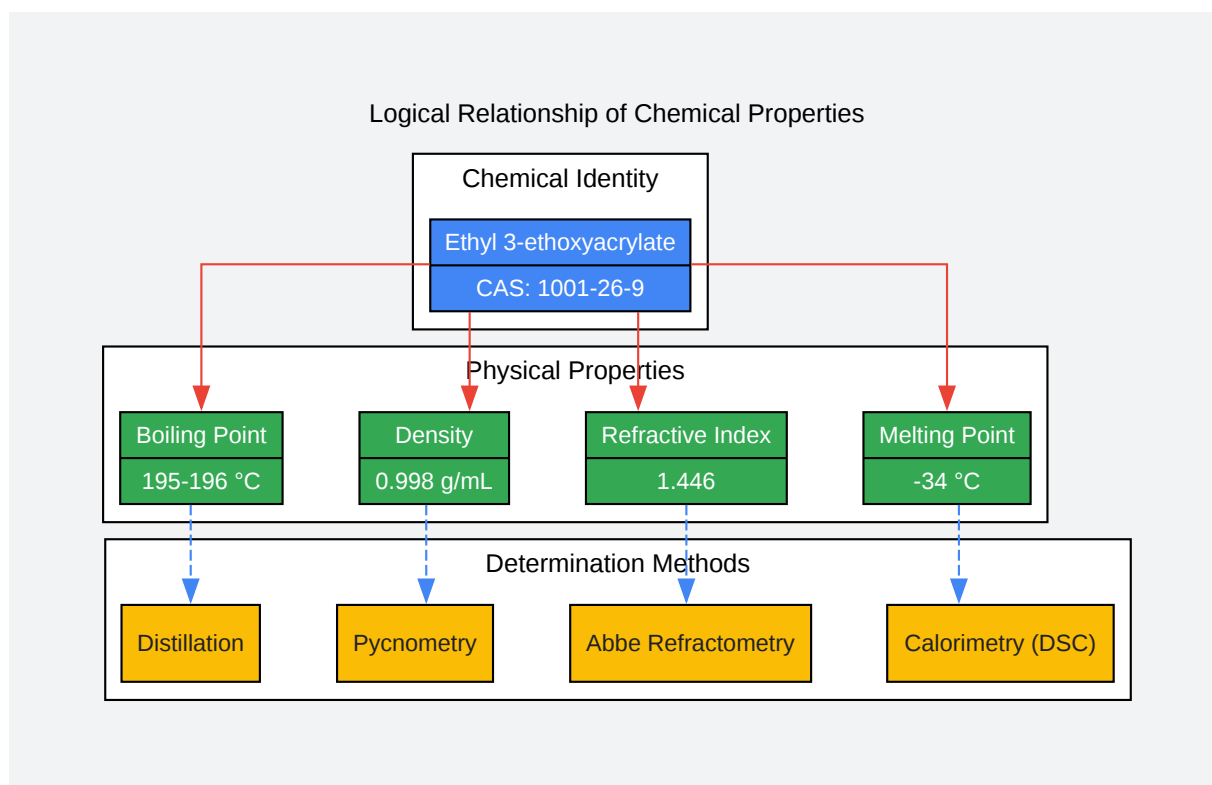
3.3. Determination of Refractive Index

An Abbe refractometer is the standard instrument for measuring the refractive index of a liquid.

- Apparatus: An Abbe refractometer with a light source and a constant temperature water circulator.
- Procedure:
 - The refractometer prisms are cleaned with a suitable solvent (e.g., isopropanol) and a soft tissue.
 - The instrument is calibrated using a standard of known refractive index (e.g., distilled water).
 - A few drops of **Ethyl 3-ethoxyacrylate** are placed on the lower prism.
 - The prisms are closed and the instrument is adjusted until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
 - The refractive index is read from the instrument's scale at a specified temperature (e.g., 20 °C).

Visualizations

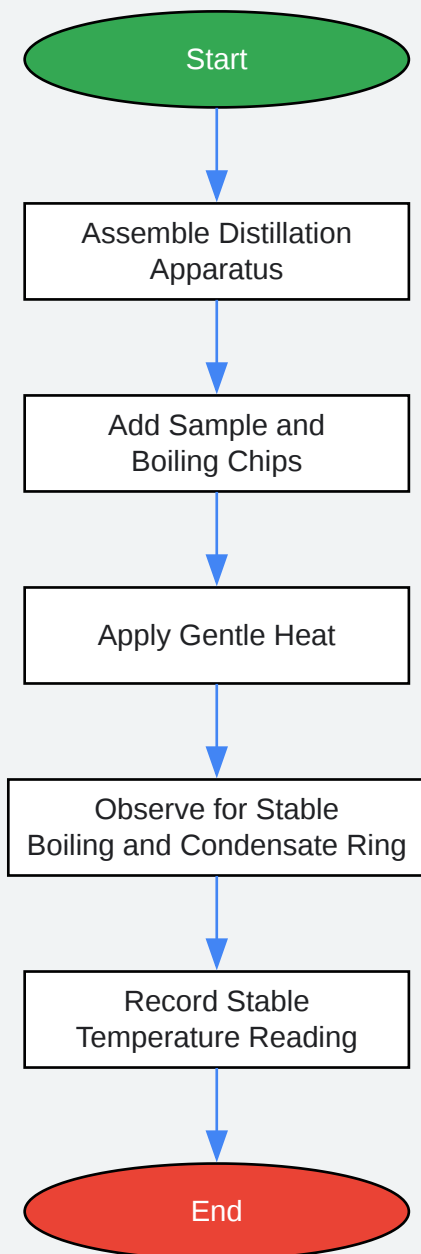
The following diagrams illustrate key relationships and workflows relevant to the physical properties of **Ethyl 3-ethoxyacrylate**.



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Caption: Interrelation of **Ethyl 3-ethoxyacrylate**'s identity and its key physical properties with their standard determination methods.

Generalized Workflow for Boiling Point Determination



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